

# Proper Disposal of ICG-Sulfo-OSu Sodium Salt: A Comprehensive Guide

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## *Compound of Interest*

Compound Name: **ICG-Sulfo-OSu sodium**

Cat. No.: **B11826946**

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**For Immediate Implementation:** This document provides essential safety and logistical information for the proper handling and disposal of **ICG-Sulfo-OSu sodium** salt. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Researchers, scientists, and drug development professionals utilizing **ICG-Sulfo-OSu sodium** salt must be proficient in its safe disposal. This guide offers a step-by-step protocol for the chemical inactivation and subsequent disposal of this reagent, minimizing environmental impact and workplace hazards. The following procedures are designed to be integrated into standard laboratory operating protocols.

## Chemical and Safety Data

A summary of the key quantitative data for **ICG-Sulfo-OSu sodium** salt is presented below. This information is essential for a comprehensive understanding of the chemical's properties and for conducting a thorough risk assessment prior to handling and disposal.

Property	Value	Reference
CAS Number	190714-28-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C49H52N3NaO10S2	
Molecular Weight	930.07 g/mol	
Appearance	Dark green to dark blue powder	
Solubility	Soluble in DMSO (62.5 mg/mL)	
Storage Temperature	2-8°C, protected from moisture and light	
Known Hazards	May cause skin, eye, and respiratory irritation.	
Incompatible Materials	Strong oxidizing agents, moisture.	
Hazardous Decomposition Products	Oxides of carbon, nitrogen, and sulfur; sodium oxides.	

## Experimental Protocol for Safe Disposal

The primary reactive moiety of **ICG-Sulfo-OSu sodium** salt is the N-hydroxysuccinimide (NHS) ester. This group is susceptible to hydrolysis, which effectively deactivates the molecule, rendering it unable to react with primary amines. The following protocol leverages this property for safe disposal.

Objective: To chemically neutralize **ICG-Sulfo-OSu sodium** salt waste prior to disposal.

Materials:

- **ICG-Sulfo-OSu sodium** salt waste (solid or dissolved in a water-miscible solvent like DMSO).
- 1 M Sodium Hydroxide (NaOH) solution or 1 M Sodium Bicarbonate (NaHCO<sub>3</sub>) solution.

- Appropriate personal protective equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves.
- Fume hood.
- Glass beaker or flask of appropriate size.
- Stir bar and stir plate.
- pH indicator strips or a calibrated pH meter.
- Labeled hazardous waste container.

**Procedure:**

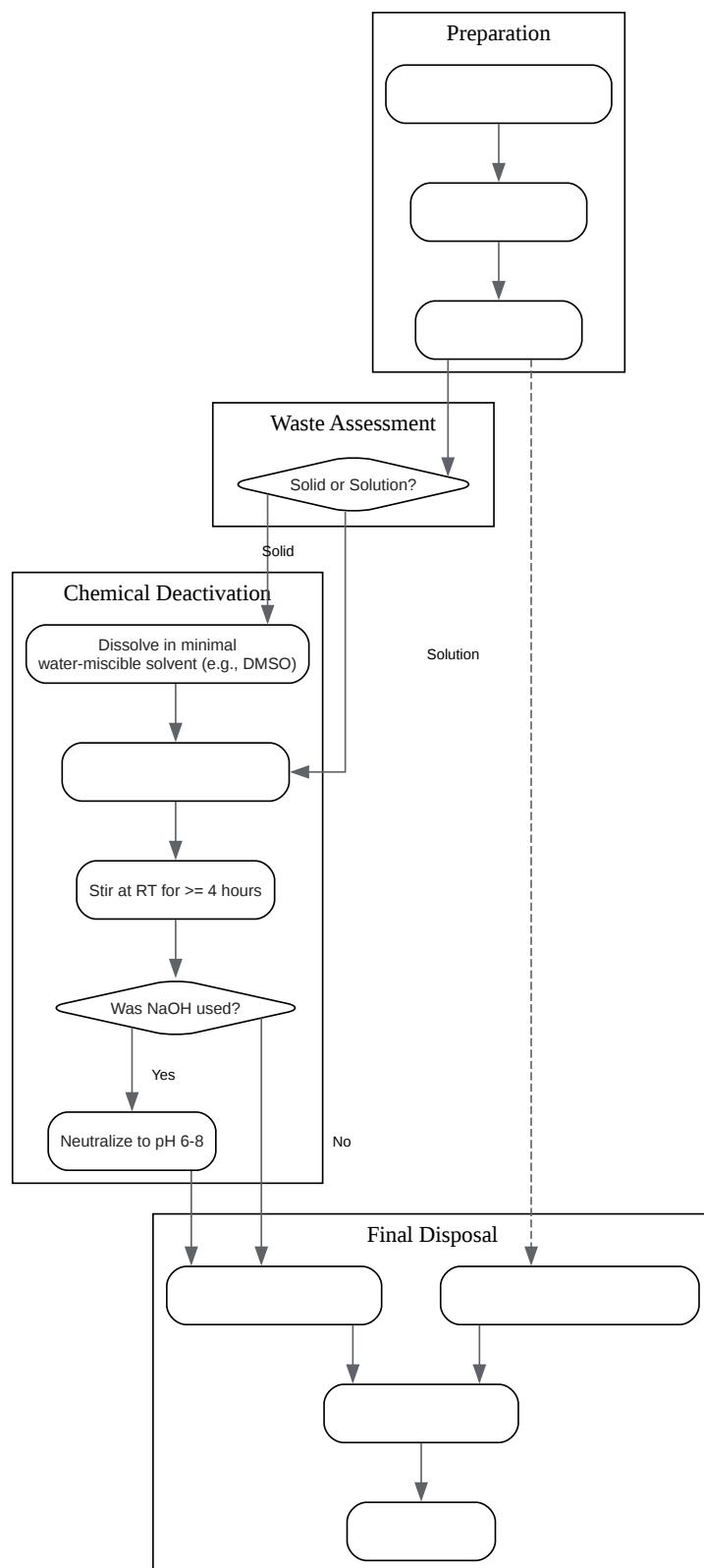
- Preparation: Conduct all steps in a certified chemical fume hood. Ensure all necessary PPE is worn correctly.
- Dissolution: If the ICG-Sulfo-OSu waste is in solid form, dissolve it in a minimal amount of a water-miscible solvent such as DMSO.
- Hydrolysis/Quenching:
  - Place the vessel containing the ICG-Sulfo-OSu solution on a stir plate and begin gentle agitation.
  - Slowly add a 1 M solution of sodium bicarbonate to the ICG-Sulfo-OSu waste. A general guideline is to add at least 10 volumes of the sodium bicarbonate solution relative to the volume of the organic solvent used.
  - Alternatively, for more rapid hydrolysis, a 1 M NaOH solution can be carefully added. This reaction may be exothermic, so slow addition and monitoring are crucial.
- Reaction Incubation: Stir the mixture at room temperature for a minimum of four hours. This allows for the complete hydrolysis of the reactive NHS ester.
- Neutralization and Verification (if NaOH was used): If 1 M NaOH was used for hydrolysis, neutralize the resulting solution by adding an appropriate acid (e.g., 1 M HCl) until the pH is

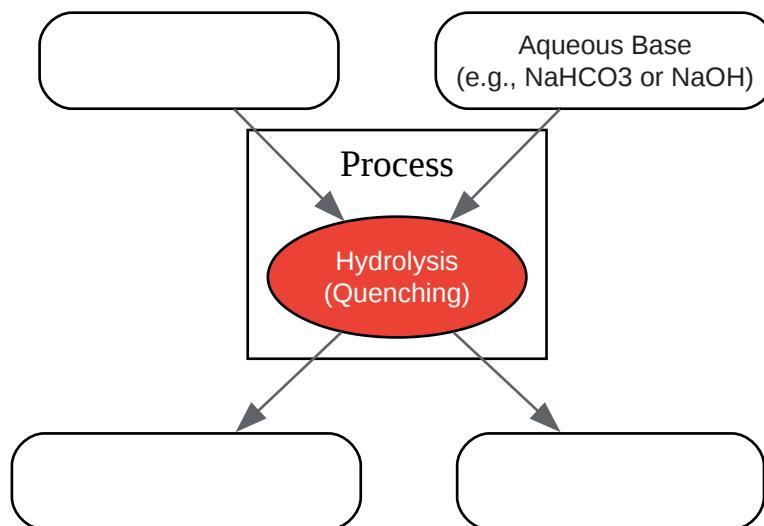
between 6 and 8. Verify the pH using indicator strips or a pH meter.

- Waste Collection: Transfer the deactivated ICG solution to a properly labeled hazardous waste container. The label must include the chemical names of all components in the mixture.
- Disposal of Contaminated Materials: All materials that have come into contact with **ICG-Sulfo-OSu sodium** salt, including pipette tips, gloves, and empty vials, should be collected in a sealed bag and disposed of as solid chemical waste.
- Final Disposal: Arrange for the pickup and disposal of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department.

## Disposal Workflow and Logic

The following diagrams illustrate the decision-making process and the chemical rationale behind the disposal procedure.

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Chemical Deactivation of ICG-Sulfo-OSu via Hydrolysis.

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